

# Thermochemical Profile of 4-Ethyl-2-methylhexan-3-ol: A Technical Guide

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## Compound of Interest

Compound Name: 4-Ethyl-2-methylhexan-3-ol

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## Introduction

This technical guide provides an in-depth overview of the thermochemical properties of C9 alcohols, with a specific focus on providing representative data relevant to **4-Ethyl-2-methylhexan-3-ol**. Due to the limited availability of specific experimental data for **4-Ethyl-2-methylhexan-3-ol**, this document presents data for its structural isomer, 1-nonanol, as a close surrogate. Isomers often exhibit similar thermochemical behaviors, making this data valuable for understanding the energetic characteristics of this class of compounds.

This guide details the experimental methodologies for determining key thermochemical parameters and presents the available data in a structured format for ease of comparison and use in research and development settings.

## Thermochemical Data Summary

The following table summarizes the available experimental thermochemical data for 1-nonanol (C<sub>9</sub>H<sub>20</sub>O), a structural isomer of **4-Ethyl-2-methylhexan-3-ol**. This data is sourced from the NIST Chemistry WebBook and provides a reliable estimate for the thermochemical properties of related C9 alcohols.<sup>[1]</sup>

Thermochemical Property	Value	Units	Temperature (K)	Pressure (kPa)	Source
Enthalpy of Combustion ( $\Delta_c H^\circ_{\text{liquid}}$ )	-5943.4	kJ/mol	298.15	101.325	--INVALID-LINK--[1][2]
Standard Enthalpy of Formation ( $\Delta_f H^\circ_{\text{liquid}}$ )	-453.1	kJ/mol	298.15	101.325	--INVALID-LINK--[1]
Liquid Phase Heat Capacity ( $C_{p,\text{liquid}}$ )	356.3	J/mol·K	303.1	100	--INVALID-LINK--[1]

## Experimental Protocols

The determination of thermochemical data for organic compounds such as **4-Ethyl-2-methylhexan-3-ol** relies on precise calorimetric methods. The following sections detail the standard experimental protocols for measuring the enthalpy of combustion, a key parameter from which other thermochemical properties like the enthalpy of formation can be derived.

### Determination of Enthalpy of Combustion using Bomb Calorimetry

Bomb calorimetry is the standard method for accurately determining the heat of combustion of solid and liquid samples. The process involves the complete combustion of a known mass of the substance in a constant-volume container (the "bomb") filled with excess oxygen under pressure.

Protocol:

- **Sample Preparation:** A precise mass of the liquid alcohol is weighed into a crucible. For volatile liquids, encapsulation in a gelatin capsule or absorption onto a combustible material

with a known heat of combustion may be necessary to prevent evaporation before ignition.[3]  
[4]

- **Bomb Assembly:** The crucible containing the sample is placed inside the bomb. A fuse wire, typically made of iron or nickel-chromium, is positioned to be in contact with the sample. A small amount of water (typically 1 mL) is added to the bottom of the bomb to ensure that the water formed during combustion is in its liquid state.[5]
- **Pressurization:** The bomb is sealed and pressurized with pure oxygen to approximately 20-30 atm.[5][6] This ensures complete combustion of the sample.
- **Calorimeter Setup:** The sealed bomb is submerged in a known volume of water in an insulated container called a calorimeter. The entire system, including the water, stirrer, and temperature sensor, is allowed to reach thermal equilibrium.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water in the calorimeter is recorded at regular intervals before, during, and after combustion until a maximum temperature is reached and the system begins to cool.[7]
- **Calculation:** The heat released by the combustion of the sample is calculated from the temperature rise of the calorimeter system, taking into account the heat capacity of the calorimeter, which is determined by combusting a standard substance with a known heat of combustion (e.g., benzoic acid).[4]

The enthalpy of combustion is then calculated using the following formula:

$$\Delta H_c = (C_{cal} * \Delta T - q_{fuse}) / n$$

Where:

- $\Delta H_c$  is the enthalpy of combustion
- $C_{cal}$  is the heat capacity of the calorimeter
- $\Delta T$  is the change in temperature
- $q_{fuse}$  is the heat released by the combustion of the fuse wire

- $n$  is the number of moles of the sample

## Simplified Method for Enthalpy of Combustion using a Spirit Burner

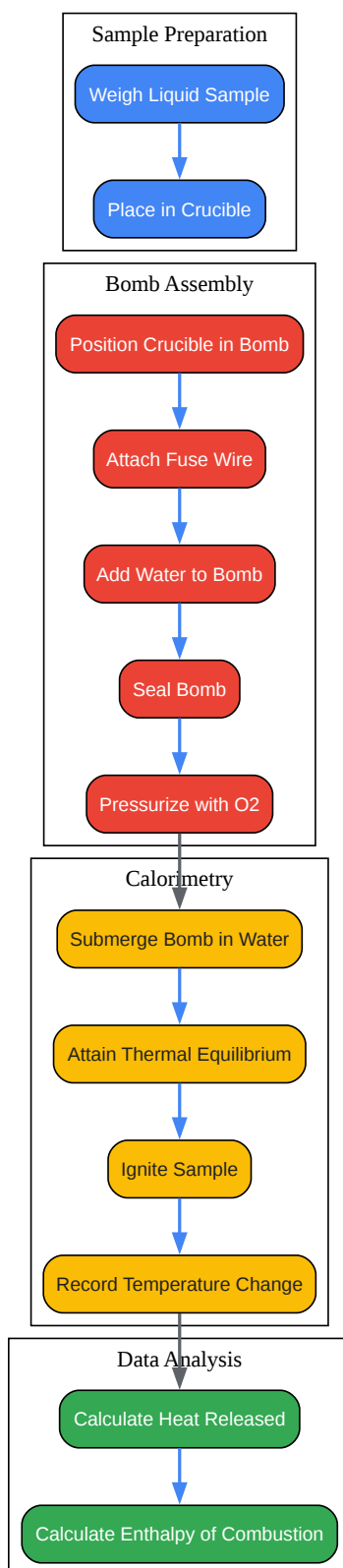
For comparative studies or educational purposes, a simpler method involving a spirit burner can be employed. While less accurate than bomb calorimetry due to significant heat loss to the surroundings, it provides a valid comparison of the enthalpy of combustion for different alcohols.<sup>[8][9]</sup>

Protocol:

- **Apparatus Setup:** A known mass of water is placed in a copper calorimeter. A spirit burner containing the alcohol is weighed.
- **Heating:** The initial temperature of the water is recorded. The spirit burner is lit and placed under the calorimeter to heat the water. The water is stirred continuously to ensure uniform temperature distribution.<sup>[9][10]</sup>
- **Data Collection:** After a significant temperature rise (e.g., 20-40 °C), the flame is extinguished, and the final temperature of the water is recorded. The spirit burner is reweighed to determine the mass of alcohol consumed.<sup>[11]</sup>
- **Calculation:** The heat absorbed by the water is calculated using the formula  $q = mc\Delta T$ , where ' $m$ ' is the mass of the water, ' $c$ ' is the specific heat capacity of water, and ' $\Delta T$ ' is the temperature change.<sup>[12][13]</sup> The enthalpy of combustion per mole of the alcohol is then determined.

## Visualizations

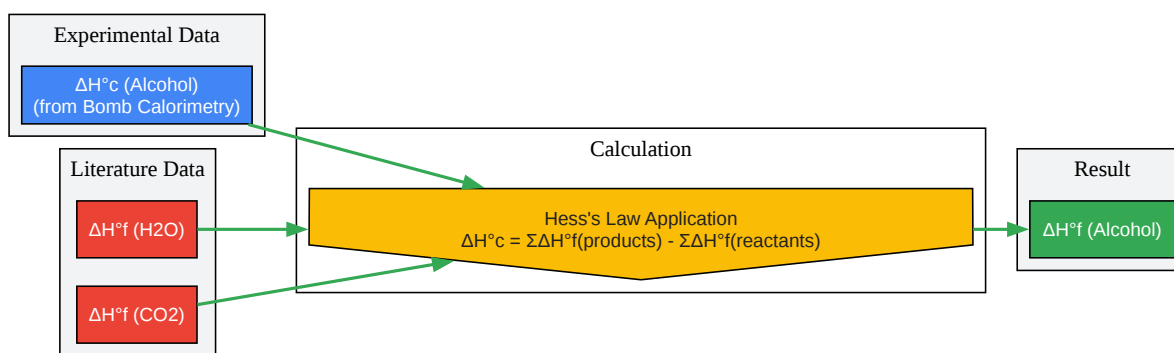
### Experimental Workflow for Bomb Calorimetry



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Caption: Workflow for determining the enthalpy of combustion using bomb calorimetry.

# Logical Relationship for Enthalpy of Formation Calculation



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